

An In-depth Technical Guide to the Endogenous Metabolite Trimethylammonium Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylammonium chloride-d10

Cat. No.: B3319169

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the endogenous metabolite trimethylammonium chloride, the hydrochloride salt of trimethylamine (TMA). TMA is a gut microbiota-derived product with significant implications for human health and disease. This document details its biochemical origins, metabolic fate, and association with various pathological conditions, alongside practical experimental protocols and pathway visualizations to support further research and drug development efforts.

Core Concepts

Trimethylammonium chloride (TMA-HCl) is a small quaternary ammonium salt. In biological systems, it is the protonated form of trimethylamine (TMA), a volatile tertiary amine with a characteristic fishy odor. The gut microbiome metabolizes dietary precursors, primarily choline, L-carnitine, and betaine found in foods like red meat and eggs, to produce TMA.^{[1][2]} This TMA is then absorbed into the bloodstream and transported to the liver, where it is primarily converted into trimethylamine N-oxide (TMAO) by the enzyme flavin-containing monooxygenase 3 (FMO3).^{[2][3]}

While TMA itself has biological activities, including being a non-competitive acetylcholinesterase inhibitor, much of the recent scientific focus has been on its metabolite, TMAO, which has been linked to a range of metabolic disorders.^{[2][4]} Elevated levels of TMAO are associated with an increased risk of cardiovascular diseases, diabetes, renal disorders, and certain cancers.^{[1][2]}

Physicochemical Properties of Trimethylammonium Chloride

Property	Value	Reference(s)
Synonyms	Trimethylamine hydrochloride, TMA-HCl	[4] [5] [6] [7] [8]
Molecular Formula	C ₃ H ₁₀ ClN	[5] [6]
Molecular Weight	95.57 g/mol	
Appearance	White crystalline powder	[5] [9]
Solubility	Soluble in water, ethanol, and chloroform.	[8]
Melting Point	277.5 °C	[8]
Odor	Fishy	[8]

Metabolic Pathway and Biological Significance

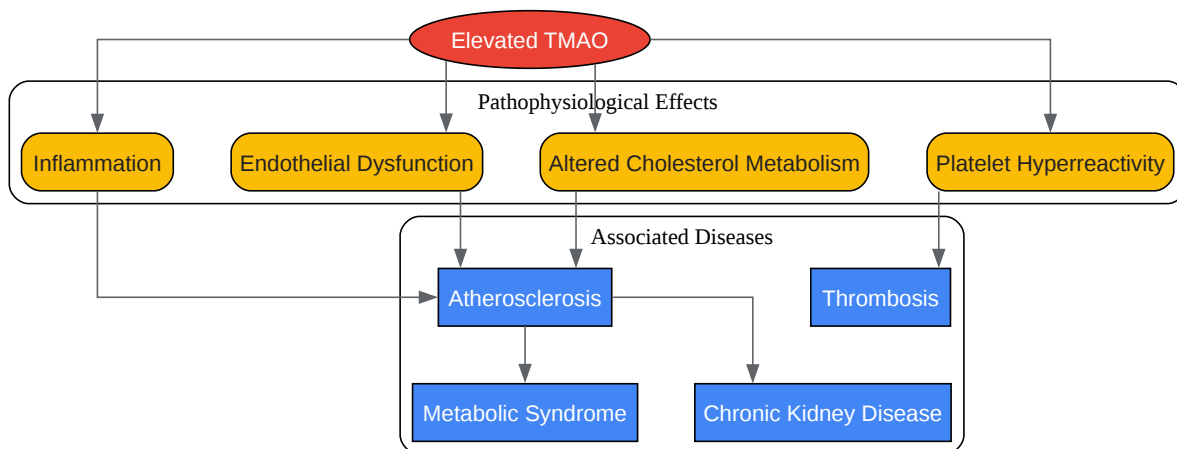
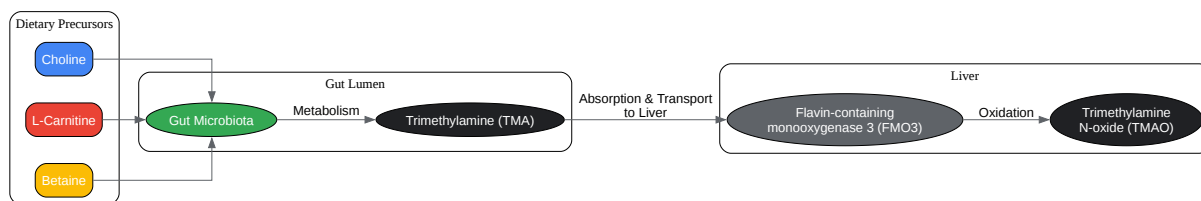
The production of TMA and its conversion to TMAO is a key metabolic pathway at the interface of diet, the gut microbiome, and host metabolism.

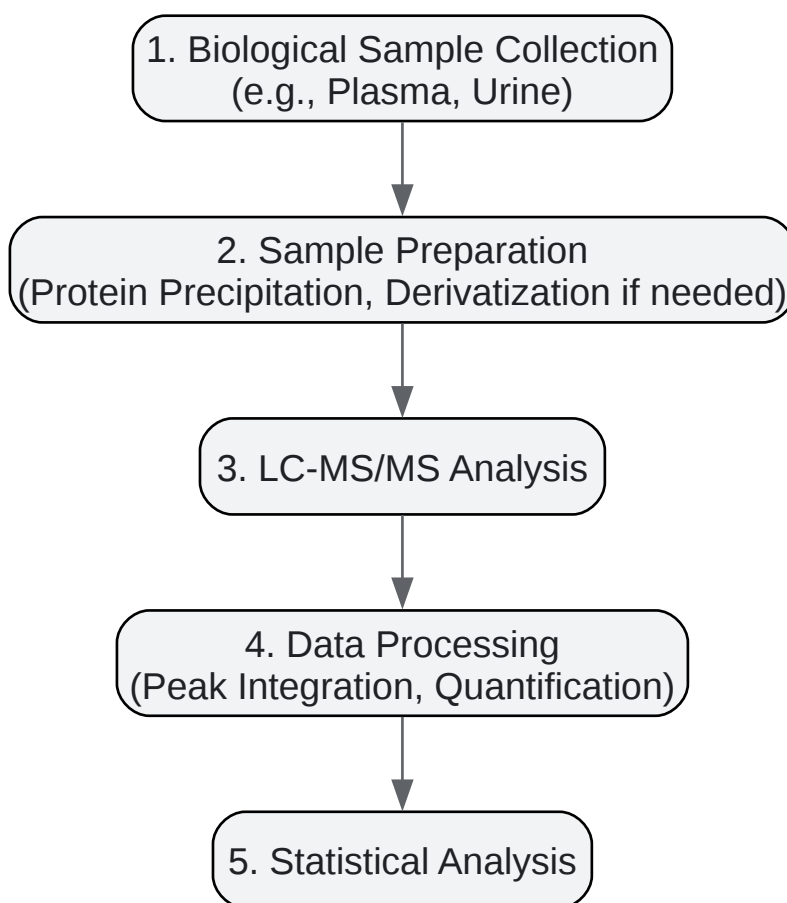
Gut Microbiota-Mediated TMA Production

Certain gut bacteria possess enzymes, such as TMA lyase, that cleave carbon-nitrogen bonds in dietary trimethylammonium compounds. The primary dietary sources that lead to TMA production include:

- Choline and Lecithin: Found in eggs, liver, and soybeans.
- L-Carnitine: Abundant in red meat.
- Betaine: Present in beets, spinach, and whole grains.

The composition of the gut microbiota significantly influences the rate of TMA production from these dietary precursors.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The complex metabolism of trimethylamine in humans: endogenous and exogenous sources - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. gut.bmj.com [gut.bmj.com]
- 3. NMR-Based Metabolomic Analysis for the Effects of Trimethylamine N-Oxide Treatment on C2C12 Myoblasts under Oxidative Stress - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Trimethylammonium chloride | Endogenous Metabolite | TargetMol [targetmol.com]

- 5. santos.com [santos.com]
- 6. santos.com [santos.com]
- 7. merckmillipore.com [merckmillipore.com]
- 8. Trimethylamine Hydrochloride | C₃H₉N.ClH | CID 10313079 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. HPLC Method for Analysis of Tetramethylammonium on Newcrom AH Column | SIELC Technologies [sielc.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Endogenous Metabolite Trimethylammonium Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3319169#endogenous-metabolite-trimethylammonium-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com